

# Euphenol chemical structure and properties

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## Compound of Interest

Compound Name: *Euphenol*

Cat. No.: *B3025990*

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Note to the reader: Based on the provided topic, it is highly likely that "**Euphenol**" is a misspelling of "Eugenol," a well-researched phenolic compound. This technical guide will, therefore, focus on the chemical structure, properties, and biological activities of Eugenol.

## An In-depth Technical Guide to Eugenol

This guide provides a comprehensive overview of Eugenol (4-allyl-2-methoxyphenol), a key bioactive compound found in several essential oils. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, biological activities, and underlying molecular mechanisms.

## Chemical Structure and Properties

Eugenol is an aromatic phenolic compound belonging to the phenylpropanoid class.<sup>[1]</sup> Its structure consists of a guaiacol (2-methoxyphenol) core with an allyl chain substituent.<sup>[2][3]</sup> This structure, particularly the phenolic hydroxyl group, is crucial for its biological activities.<sup>[4]</sup>

## Chemical Identifiers

| Identifier       | Value  |
|------------------|--|
| IUPAC Name       | 2-methoxy-4-(2-propen-1-yl)phenol[5]           |
| CAS Number       | 97-53-0  |
| Chemical Formula | C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> |
| Molecular Weight | 164.20 g/mol                                   |
| SMILES           | <chem>COc1cc(CC=C)ccc1O</chem>                 |
| InChI Key        | RRAFCDWBNXTKKO-UHFFFAOYSA-N                    |

## Physicochemical Properties

Eugenol is a colorless to pale yellow, aromatic oily liquid with a characteristic spicy, clove-like scent. It is sparingly soluble in water but miscible with organic solvents like alcohol, ether, and chloroform.

| Property                              | Value                                |
|---------------------------------------|--------------------------------------|
| Appearance                            | Colorless to pale yellow oily liquid |
| Odor                                  | Pleasant, spicy, clove-like          |
| Melting Point                         | -12 to -7.5 °C                       |
| Boiling Point                         | 254 °C                               |
| Density                               | ~1.06 g/cm <sup>3</sup>              |
| pKa                                   | 10.19                                |
| Water Solubility                      | ~2.46 g/L                            |
| Refractive Index (n <sub>20/D</sub> ) | ~1.541                               |

## Biological Activities and Therapeutic Potential

Eugenol exhibits a wide spectrum of pharmacological effects, making it a subject of interest for therapeutic applications. Its bioactivity is largely attributed to its antioxidant and anti-

inflammatory properties. The World Health Organization (WHO) has declared Eugenol as generally recognized as safe (GRAS).

## Summary of Biological Activities

| Activity          | Description  | IC <sub>50</sub> / Effective Concentration                                       |
|-------------------|--|--|
| Antioxidant       | Scavenges free radicals like DPPH and protects against oxidative damage.                             | DPPH Scavenging Activity: 88.93% at 200 ppm                                      |
| Anti-inflammatory | Inhibits key inflammatory mediators and pathways, such as NF-κB and COX-2.                           | Reduces TNF-α, IL-1β, and IL-6 in LPS-stimulated cells (15-50 μM)                |
| Anticancer        | Induces apoptosis and inhibits proliferation and metastasis in various cancer cell lines.            | MCF-7 Breast Cancer Cells: 17.6 - 36.43 μg/mL; HCT-15 Colon Cancer Cells: 300 μM |
| Antimicrobial     | Shows broad-spectrum activity against bacteria (e.g., <i>S. aureus</i> , <i>E. coli</i> ) and fungi. | MIC against <i>S. aureus</i> : 1200 μg/mL  |
| Analgesic         | Has been traditionally used in dentistry for its pain-relieving properties.                          | N/A  |
| Neuroprotective   | Exhibits protective effects against neurotoxicity.   | N/A  |

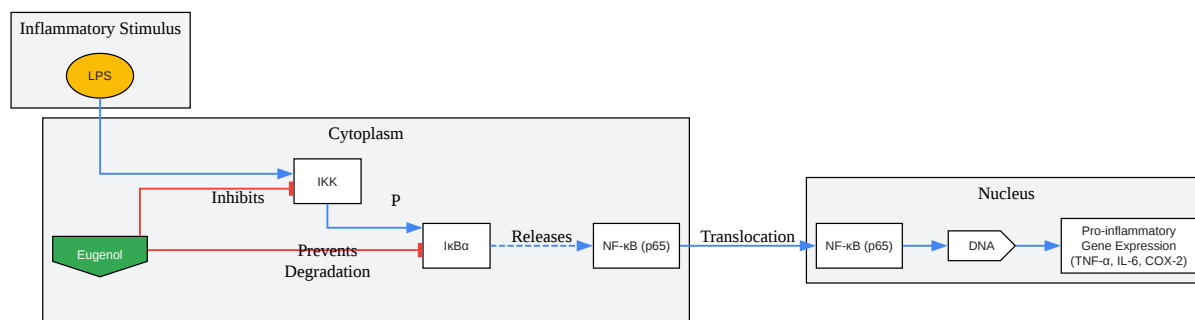
## Key Signaling Pathways Modulated by Eugenol

Eugenol exerts its biological effects by modulating several critical intracellular signaling pathways. These mechanisms are central to its anti-inflammatory, antioxidant, and anticancer activities.

### Inhibition of NF-κB Signaling Pathway

Eugenol is a well-documented inhibitor of the Nuclear Factor-kappa B (NF-κB) pathway, a key regulator of inflammation. It can prevent the degradation of IκBα, which in turn blocks the

nuclear translocation of the p65 subunit of NF- $\kappa$ B, thereby downregulating the expression of pro-inflammatory genes like TNF- $\alpha$ , IL-1 $\beta$ , and IL-6.

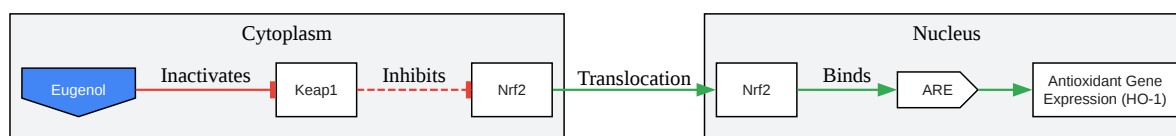


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Eugenol inhibits the NF- $\kappa$ B inflammatory pathway.

## Activation of Nrf2 Antioxidant Pathway

Eugenol activates the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, a primary regulator of cellular antioxidant responses. By promoting the nuclear translocation of Nrf2, Eugenol enhances the expression of antioxidant genes, such as heme oxygenase-1 (HO-1), protecting cells from oxidative stress.

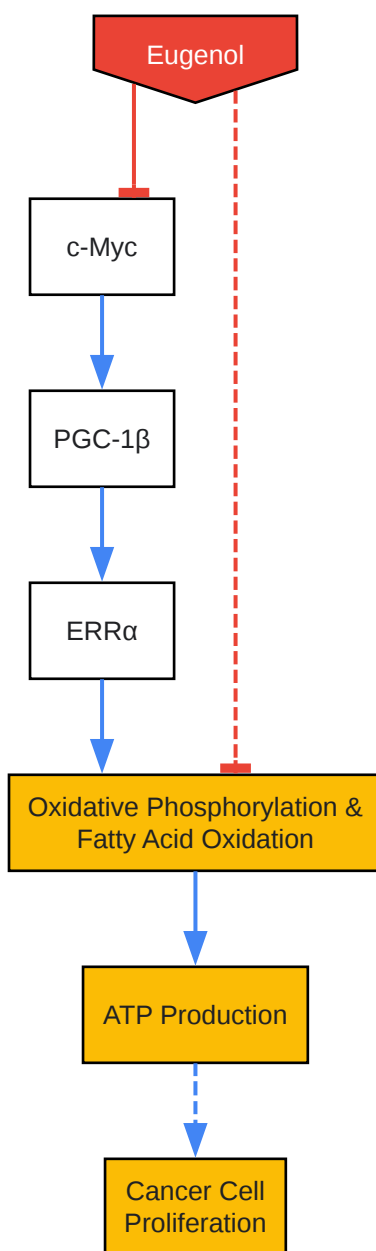


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Eugenol activates the Nrf2 antioxidant response pathway.

## **Downregulation of c-Myc/PGC-1 $\beta$ /ERR $\alpha$ Signaling in Cancer**

In the context of cancer metabolism, Eugenol has been shown to inhibit oxidative phosphorylation and fatty acid oxidation. It achieves this by downregulating the c-Myc/PGC-1 $\beta$ /ERR $\alpha$  signaling pathway, which is critical for energy production in rapidly proliferating cancer cells. This action suggests a potential mechanism for its anticancer effects by targeting cellular energy metabolism.



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## References

- 1. researchgate.net [researchgate.net]
- 2. lakeland.edu [lakeland.edu]
- 3. Isoeugenol suppression of inducible nitric oxide synthase expression is mediated by down-regulation of NF-kappaB, ERK1/2, and p38 kinase. | Sigma-Aldrich [sigmaaldrich.com]
- 4. scribd.com [scribd.com]
- 5. Anti-Inflammatory Properties of Eugenol in Lipopolysaccharide-Induced Macrophages and Its Role in Preventing  $\beta$ -Cell Dedifferentiation and Loss Induced by High Glucose-High Lipid Conditions - PMC [pmc.ncbi.nlm.nih.gov]
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